

Application Notes and Protocols: trans-15,16-Epoxy-octadecanoic Acid in Lipidomics

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Compound of Interest

Compound Name: *trans-15,16-Epoxy-octadecanoic acid*

Cat. No.: B15551341

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-15,16-Epoxy-octadecanoic acid is an oxidized lipid metabolite that is gaining attention in the field of lipidomics. As a member of the epoxy fatty acid family, it is implicated in various physiological and pathological processes, including inflammation and oxidative stress. The presence of the epoxide group in the trans configuration suggests its potential formation through non-enzymatic lipid peroxidation, making it a candidate biomarker for oxidative stress. These application notes provide a comprehensive overview of the current understanding and methodological approaches for studying **trans-15,16-Epoxy-octadecanoic acid** in a lipidomics context.

Biological Significance and Applications

trans-Epoxy fatty acids, including **trans-15,16-Epoxy-octadecanoic acid**, are of significant interest in lipidomics for several reasons:

- **Biomarkers of Oxidative Stress:** Unlike their cis-isomers, which are primarily formed by cytochrome P450 enzymes, trans-epoxy fatty acids are predominantly generated through non-enzymatic lipid peroxidation. This makes them potential biomarkers for monitoring oxidative stress in various diseases, including cardiovascular and neurodegenerative disorders.

- **Modulation of Inflammatory Pathways:** Epoxy fatty acids are known to be metabolized by soluble epoxide hydrolase (sEH) to their corresponding diols. The balance between the epoxy fatty acid and its diol metabolite is crucial in regulating inflammatory responses. Studying **trans-15,16-Epoxy-octadecanoic acid** can provide insights into these pathways.
- **Drug Development Target:** The enzymes involved in the metabolism of epoxy fatty acids, such as soluble epoxide hydrolase, are targets for drug development. Understanding the role of specific epoxy fatty acid isomers like **trans-15,16-Epoxy-octadecanoic acid** can aid in the development of novel therapeutics for inflammatory diseases.

Quantitative Data Summary

While specific quantitative data for **trans-15,16-Epoxy-octadecanoic acid** in various biological matrices remains limited in publicly available literature, the following table provides a representative summary of expected concentration ranges based on studies of related epoxy fatty acids. These values should be considered as illustrative examples for experimental design.

Biological Matrix	Analyte	Representative Concentration Range (ng/mL)	Method of Detection
Human Plasma	trans-Epoxy-octadecanoic acids (total)	0.5 - 5.0	LC-MS/MS
Rodent Liver	trans-Epoxy-octadecanoic acids (total)	1.0 - 10.0 ng/g tissue	LC-MS/MS
In vitro cell culture (e.g., macrophages)	trans-15,16-Epoxy-octadecanoic acid	Dependent on cell type and stimulus	LC-MS/MS

Experimental Protocols

Protocol 1: Extraction of trans-15,16-Epoxy-octadecanoic Acid from Plasma

This protocol outlines the solid-phase extraction (SPE) of epoxy fatty acids from plasma samples, a crucial step for removing interfering substances and concentrating the analyte of interest prior to LC-MS/MS analysis.

Materials:

- Plasma samples
- Internal Standard (e.g., d4-labeled 14,15-EET)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Hexane (LC-MS grade)
- Ethyl Acetate (LC-MS grade)
- Formic Acid
- SPE cartridges (e.g., C18, 500 mg)
- SPE manifold
- Nitrogen evaporator

Procedure:

- **Sample Preparation:** Thaw plasma samples on ice. To 500 μ L of plasma, add 10 μ L of internal standard solution.
- **Protein Precipitation:** Add 1 mL of ice-cold methanol to the plasma sample. Vortex for 30 seconds and incubate at -20°C for 20 minutes to precipitate proteins.
- **Centrifugation:** Centrifuge the sample at 3000 x g for 10 minutes at 4°C.
- **SPE Cartridge Conditioning:** Condition the C18 SPE cartridge by washing with 5 mL of methanol followed by 5 mL of water.

- **Sample Loading:** Load the supernatant from the centrifuged sample onto the conditioned SPE cartridge.
- **Washing:** Wash the cartridge with 5 mL of water to remove polar impurities, followed by 5 mL of hexane to remove non-polar impurities.
- **Elution:** Elute the epoxy fatty acids with 5 mL of ethyl acetate.
- **Drying:** Evaporate the eluate to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried extract in 100 µL of the initial mobile phase for LC-MS/MS analysis.

Protocol 2: Quantification by UPLC-MS/MS

This protocol describes a representative Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of **trans-15,16-Epoxy-octadecanoic acid**.

Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

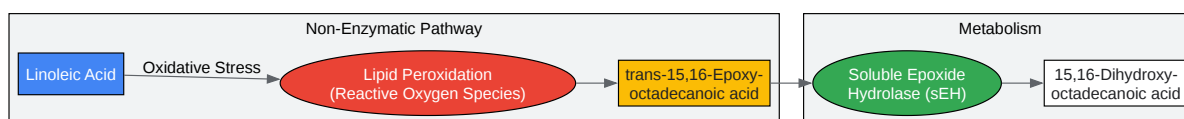
- **Column:** C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm)
- **Mobile Phase A:** Water with 0.1% formic acid
- **Mobile Phase B:** Acetonitrile with 0.1% formic acid
- **Gradient:**
 - 0-1 min: 30% B
 - 1-10 min: 30-95% B
 - 10-12 min: 95% B

- 12-12.1 min: 95-30% B
- 12.1-15 min: 30% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

Mass Spectrometry Conditions:

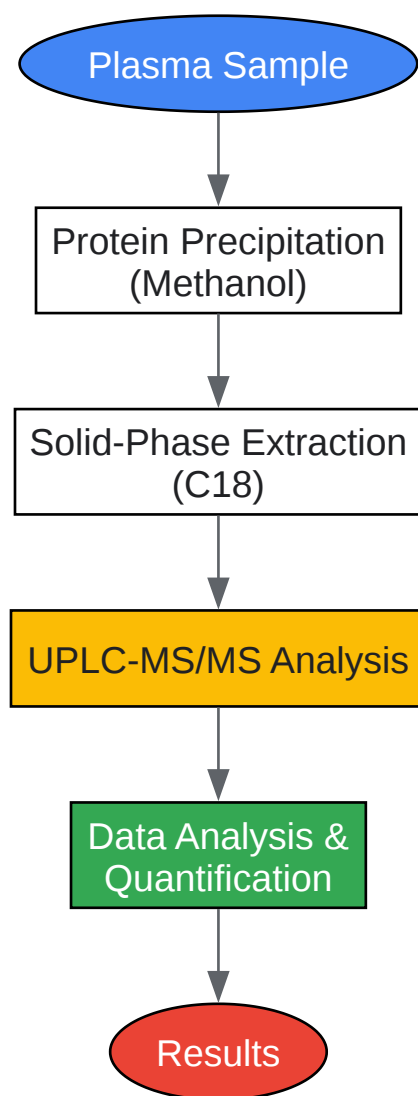
- Ionization Mode: Negative ESI
- MRM Transitions:
 - **trans-15,16-Epoxy-octadecanoic acid**: Precursor ion $[M-H]^-$ (m/z 297.2) -> Product ion (e.g., m/z 155.1)
 - Internal Standard (e.g., d4-14,15-EET): Precursor ion $[M-H]^-$ (m/z 323.2) -> Product ion (e.g., m/z 222.2)
- Optimization: Cone voltage and collision energy should be optimized for the specific instrument and analyte.

Visualizations



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Caption: Formation and metabolism of **trans-15,16-Epoxy-octadecanoic acid**.



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Caption: Experimental workflow for the analysis of **trans-15,16-Epoxy-octadecanoic acid**.



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